

Onilcamotide Fails to Demonstrate Superiority Over Placebo in Prostate Cancer Clinical Trial

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Onilcamotide

Cat. No.: B15361962

[Get Quote](#)

The peptide-based cancer vaccine **Onilcamotide** (RV001) did not achieve its primary endpoint in the phase 2b BRaVac clinical trial (NCT04114825), showing no significant improvement over placebo in preventing disease progression in patients with prostate cancer experiencing biochemical recurrence after curative-intent therapy.^{[1][2][3][4]}

This comparison guide provides a summary of the available clinical trial results for **Onilcamotide** compared to placebo, targeting an audience of researchers, scientists, and drug development professionals. The information is based on publicly available data, primarily from press releases and clinical trial registry information, as a full peer-reviewed publication with detailed quantitative results has not been identified.

Data Presentation

Detailed quantitative data from the BRaVac trial has not been fully publicly disclosed. The trial's sponsor, RhoVac AB, announced that the study failed to meet its primary endpoint, which was to demonstrate the superiority of **Onilcamotide** over placebo in reducing the risk of progression.^{[3][4][5]} Progression was defined as a doubling of Prostate-Specific Antigen (PSA) levels, clinical recurrence, or death.^{[1][3]}

Table 1: BRaVac Phase 2b Trial (NCT04114825) - Top-Line Results

Outcome Measure	Onilcamotide	Placebo	Result
Primary Endpoint			
Prevention of Progression	Not Superior to Placebo	-	Primary endpoint not met[1][2][3][4]
Safety			
Unexpected Toxicities	None Observed	-	Favorable safety profile confirmed[1][3]

Without the public release of the full dataset, a detailed quantitative comparison of progression-free survival (PFS), hazard ratios, and p-values between the **Onilcamotide** and placebo arms cannot be provided at this time.

Experimental Protocols

BRaVac Trial (NCT04114825) Methodology

The BRaVac study was a randomized, double-blind, placebo-controlled phase 2b clinical trial. [1]

- Patient Population: The trial enrolled approximately 180 male patients with a history of prostatic adenocarcinoma who had undergone curative-intent therapy (radical prostatectomy or definitive radiotherapy) and subsequently experienced biochemical recurrence.[1] Key inclusion criteria included no distant metastases and a PSA doubling time of >3 months and <12 months.[1]
- Treatment Arms:
 - **Onilcamotide** Arm: Patients received subcutaneous injections of **Onilcamotide**.
 - Placebo Arm: Patients received subcutaneous injections of a placebo.
- Vaccination Schedule: The treatment regimen consisted of a total of 12 vaccinations. The initial "priming period" involved 6 vaccinations administered every 2 weeks. This was

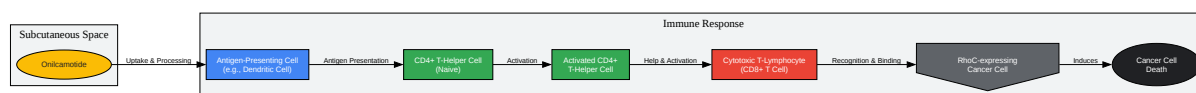
followed by a "maintenance period" of 5 vaccinations given every 4 weeks. The final, 12th vaccination was administered 6 months after the 11th dose.[1]

Mechanism of Action

Onilcamotide is a peptide-based cancer vaccine that targets the RhoC protein, which is overexpressed in metastatic cancer cells. The vaccine is designed to stimulate the patient's immune system to identify and eliminate these cancerous cells.

The proposed signaling pathway is as follows:

- **Onilcamotide** is administered via subcutaneous injection.
- Antigen-presenting cells (APCs), such as dendritic cells, take up the **Onilcamotide** peptide.
- APCs process the peptide and present it on their surface via MHC class II molecules.
- These APCs then activate naïve T-helper cells (CD4+ T cells).
- The activated T-helper cells can then help in the activation of cytotoxic T-lymphocytes (CTLs or CD8+ T cells) which are capable of recognizing and killing cancer cells that express the RhoC protein.

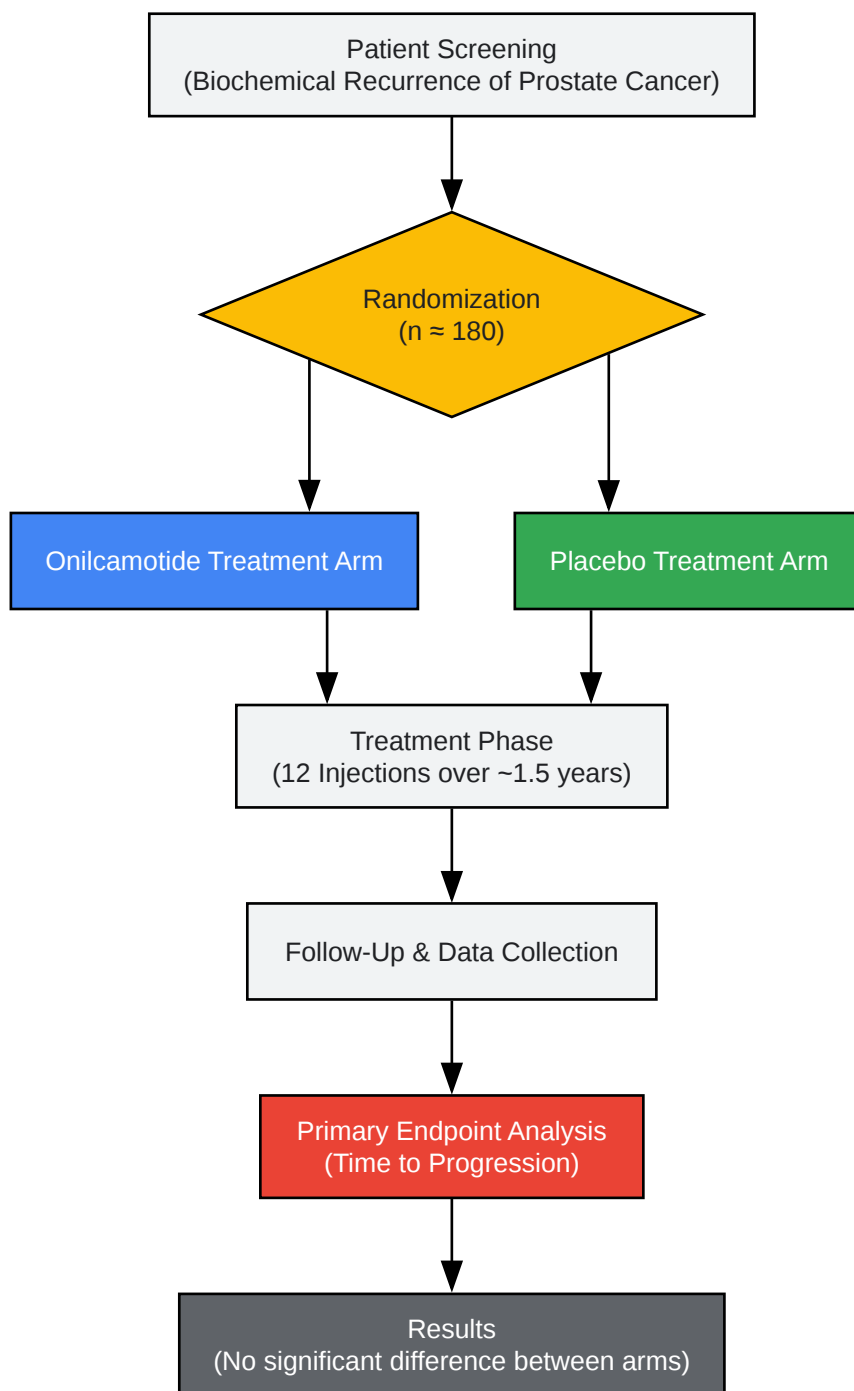


[Click to download full resolution via product page](#)

Caption: **Onilcamotide**'s proposed mechanism of action.

Experimental Workflow

The workflow for the BRaVac clinical trial followed a standard double-blind, placebo-controlled design.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Study of RV001V in Biochemical Failure Following Curatively Intended Therapy For Localized Prostate Cancer [clin.larvol.com]
- 2. targetedonc.com [targetedonc.com]
- 3. ir.chosaoncology.com [ir.chosaoncology.com]
- 4. Once Hopeful Prostate Cancer Drug Fails Phase II Test - BioSpace [biospace.com]
- 5. RhoVac's phase IIb study in prostate cancer , BRaVac, failed to meet its primary endpoint [prnewswire.com]
- To cite this document: BenchChem. [Onilcamotide Fails to Demonstrate Superiority Over Placebo in Prostate Cancer Clinical Trial]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15361962#onilcamotide-clinical-trial-results-compared-to-placebo]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com